

Application of Cyanuric Acid-13C3 in Environmental Monitoring Studies

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Compound of Interest

Compound Name: Cyanuric acid-13C3

Cat. No.: B12371575

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Application Notes

Introduction

Cyanuric acid, a cyclic trimer of cyanic acid, is a chemical compound used in various industrial applications, including as a precursor to N-chlorinated cyanurates for disinfection, as a stabilizer in swimming pools, and as a component in certain herbicides. Its presence and persistence in the environment are of increasing concern due to its potential for contamination of water resources and soil. Furthermore, cyanuric acid is a known metabolite of certain triazine herbicides. Accurate and sensitive quantification of cyanuric acid in environmental matrices is therefore crucial for monitoring its fate and transport, assessing potential ecological risks, and ensuring water quality.

Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry (ID-MS) is a highly accurate analytical technique for the quantification of chemical substances. It involves the addition of a known amount of an isotopically labeled version of the analyte of interest, in this case, **Cyanuric acid-13C3**, to the sample. This labeled compound serves as an internal standard. The key advantage of this method is that the isotopically labeled internal standard behaves almost identically to the native analyte during sample extraction, cleanup, and ionization in the mass spectrometer. Consequently, any sample loss or matrix effects during the analytical process will affect both the analyte and the internal standard equally. By measuring the ratio of the signal from the native analyte to that of the isotopically labeled standard, a highly accurate and precise

quantification can be achieved, minimizing the impact of sample matrix interference. **Cyanuric acid-13C3** is the ideal internal standard for the analysis of cyanuric acid, providing the highest degree of accuracy and reliability.^{[1][2]}

Applications in Environmental Monitoring

The primary application of **Cyanuric acid-13C3** in environmental monitoring is as an internal standard for the quantitative analysis of cyanuric acid in various environmental matrices by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

- **Water Quality Monitoring:** Cyanuric acid can enter surface and groundwater through runoff from agricultural areas where triazine herbicides are used, or from the discharge of treated swimming pool water. The use of **Cyanuric acid-13C3** allows for the precise measurement of cyanuric acid concentrations in river water, groundwater, and wastewater, even at trace levels.^[3]
- **Soil Contamination Assessment:** Soil can be contaminated with cyanuric acid from the use of certain biocides and the degradation of triazine-based pesticides. Isotope dilution LC-MS/MS methods using **Cyanuric acid-13C3** enable the accurate determination of cyanuric acid levels in soil, which is essential for assessing the extent of contamination and the need for remediation.^{[1][4]}
- **Herbicide Degradation Studies:** Understanding the environmental fate of triazine herbicides involves studying their degradation pathways. Cyanuric acid is a key degradation product, and its accurate quantification using **Cyanuric acid-13C3** is vital for modeling the persistence and environmental impact of these herbicides.

Experimental Protocols

Protocol 1: Determination of Cyanuric Acid in Water Samples by LC-MS/MS using Isotope Dilution

This protocol describes the quantitative analysis of cyanuric acid in water samples using **Cyanuric acid-13C3** as an internal standard.

1. Reagents and Materials

- Cyanuric acid standard
- **Cyanuric acid-13C3** internal standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (reagent grade)
- Ammonium formate
- Ultrapure water
- Syringe filters (0.22 µm)

2. Preparation of Standards

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve cyanuric acid and **Cyanuric acid-13C3** in ultrapure water to prepare individual stock solutions. Sonication may be required to aid dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solutions with a suitable solvent (e.g., 10% methanol in water).
- Internal Standard Spiking Solution: Prepare a working solution of **Cyanuric acid-13C3** at a concentration of 1 µg/mL.

3. Sample Preparation

- Collect water samples in clean glass bottles.
- Filter the water sample through a 0.22 µm syringe filter to remove particulate matter.
- Transfer 1 mL of the filtered water sample to a vial.
- Add a known amount (e.g., 10 µL) of the 1 µg/mL **Cyanuric acid-13C3** internal standard spiking solution.

- Vortex the sample to ensure thorough mixing.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable column for polar compounds, such as a HILIC (Hydrophilic Interaction Liquid Chromatography) column.
 - Mobile Phase A: 5 mmol/L ammonium formate in water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A typical gradient would start with a high percentage of organic phase (e.g., 95% B) and gradually decrease to allow for the retention and separation of the polar cyanuric acid.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Cyanuric acid: Precursor ion (m/z) 128 \rightarrow Product ions (m/z) 85 and 42.[\[4\]](#)
 - **Cyanuric acid- $^{13}\text{C}_3$** : Precursor ion (m/z) 131 \rightarrow Product ions (m/z) 87 and 43.[\[5\]](#)
 - Optimize other MS parameters such as collision energy and cone voltage for maximum sensitivity.

5. Quantification

- Generate a calibration curve by plotting the ratio of the peak area of cyanuric acid to the peak area of **Cyanuric acid- $^{13}\text{C}_3$** against the concentration of the working standards.

- Quantify the concentration of cyanuric acid in the samples using the calibration curve.

Protocol 2: Determination of Cyanuric Acid in Soil Samples by LC-MS/MS using Isotope Dilution

This protocol outlines the procedure for extracting and quantifying cyanuric acid in soil samples.

1. Reagents and Materials

- Same as Protocol 1.
- Sodium chloride (NaCl)
- Magnesium sulfate (MgSO₄), anhydrous
- Primary Secondary Amine (PSA) sorbent
- Centrifuge tubes (50 mL)

2. Preparation of Standards

- Follow the same procedure as in Protocol 1.

3. Sample Preparation (Extraction and Clean-up)

- Air-dry the soil sample and sieve it to remove large debris.
- Weigh 5 g of the homogenized soil sample into a 50 mL centrifuge tube.
- Add a known amount of **Cyanuric acid-13C₃** internal standard spiking solution.
- Add 10 mL of the extraction solvent (e.g., 0.25 mM ammonium formate in 20 mM formic acid:acetonitrile (1:1)).^{[1][4]}
- Vortex the sample vigorously for 5 minutes.
- Add 2 g of NaCl and 2 g of anhydrous MgSO₄.

- Vortex again for 5 minutes and then centrifuge at 4000 rpm for 10 minutes.
- Transfer an aliquot of the supernatant (acetonitrile layer) to a new tube containing PSA sorbent (for cleanup).
- Vortex for 1 minute and centrifuge.
- Filter the supernatant through a 0.22 µm syringe filter before LC-MS/MS analysis.

4. LC-MS/MS Analysis

- Follow the same LC-MS/MS conditions as described in Protocol 1.

5. Quantification

- Follow the same quantification procedure as in Protocol 1.

Data Presentation

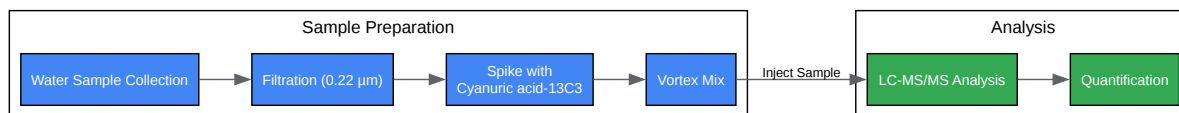
Table 1: LC-MS/MS Parameters for Cyanuric Acid Analysis

Parameter	Setting
Liquid Chromatography	
Column	HILIC Column
Mobile Phase A	5 mmol/L Ammonium Formate in Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Mass Spectrometry	
Ionization Mode	ESI Negative
MRM Transition (Cyanuric acid)	128 -> 85, 42 m/z[4]
MRM Transition (Cyanuric acid-13C3)	131 -> 87, 43 m/z[5]

Table 2: Performance Data for Cyanuric Acid Quantification in Environmental Matrices

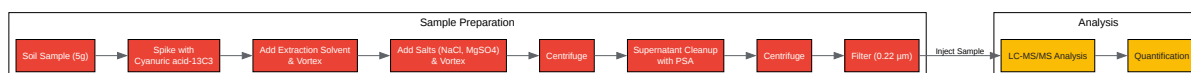
Matrix	Method	LOD	LOQ	Recovery (%)	Reference
Soil	LC-MS/MS	0.04 mg/kg	Not Reported	Not Reported	[4]
River Water	Ion Chromatography	3.6 µg/L	Not Reported	88-109	
Pork, Chicken, Catfish, Pet Food	LC-MS/MS	10 µg/kg	Not Reported	96-110	[6]

Mandatory Visualization



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Workflow for Cyanuric Acid Analysis in Water.



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Workflow for Cyanuric Acid Analysis in Soil.

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